

4-Nitrophthalamide crystal structure

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

Get Quote

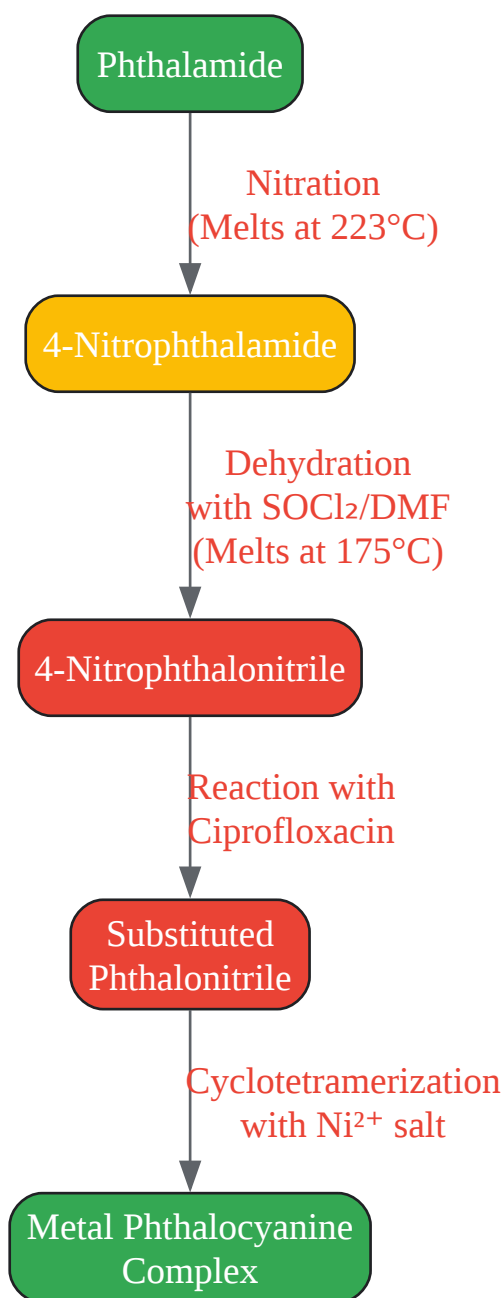
Core Chemical Data

The table below summarizes the fundamental identifying information for 4-Nitrophthalamide.

Property	Description
CAS Number	13138-53-9 [1] [2]
Molecular Formula	$C_8H_7N_3O_4$ [1] [2]
Molecular Weight	209.16 g/mol [1] [2]
Chemical Name	4-Nitrophthalamide [1]
Primary Application	Intermediate in the synthesis of phthalocyanines [1] [3]

Synthetic Pathway and Experimental Context

4-Nitrophthalamide is primarily used as a precursor in multi-step organic synthesis [3]. The following diagram illustrates its role in a documented synthetic workflow.



[Click to download full resolution via product page](#)

Synthetic pathway of metal phthalocyanine using 4-nitrophthalamide as an intermediate.

Key Experimental Details [3]:

- **Synthesis of 4-Nitrophthalamide:** The process begins with the **nitration of phthalamide** at the 4-position.
- **Melting Point:** The melting point of 4-Nitrophthalamide is **223 °C**.

- **Downstream Synthesis:** The subsequent dehydration of 4-Nitrophthalamide using thionyl chloride (SOCl₂) in N,N-Dimethylformamide (DMF) yields **4-Nitrophthalonitrile** (melting point: 175 °C).
- **Characterization:** The structures of synthesized compounds were confirmed using **NMR, FT-IR, and UV-Vis spectroscopy**.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 4 | CAS 13138-53-9 | SCBT - Santa Cruz... Nitrophthalamide [scbt.com]
2. CAS 13138-53-9 4 - nitrophthalamide - Alfa Chemistry [alfa-chemistry.com]
3. Synthesis and Characterization of Metal Phthalocyanine Complex... [ejtas.com]

To cite this document: Smolecule. [4-Nitrophthalamide crystal structure]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6585608#4-nitrophthalamide-crystal-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com